

Application Notes and Protocols for Fluorescent Probes in Oxidized Lipid Imaging

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Compound of Interest

Compound Name: *1-Stearoyl-2-15(S)-Hpete-Sn-Glycero-3-Pe*

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Introduction

The oxidation of lipids is a critical process implicated in a wide range of physiological and pathological conditions, including aging, neurodegenerative diseases, and cancer.[1] The ability to visualize and quantify oxidized lipids within cellular and model systems is paramount for understanding disease mechanisms and for the development of novel therapeutic interventions. Fluorescent probes offer a sensitive and dynamic approach to monitor lipid peroxidation in real-time. This document provides detailed application notes and protocols for three commonly used fluorescent probes: BODIPY™ 581/591 C11, Liperfluo, and Diphenylhexatriene (DPH).

Probe Selection and Overview

Choosing the appropriate fluorescent probe depends on the specific application, the biological system under investigation, and the available instrumentation.

- BODIPY™ 581/591 C11: A ratiometric probe ideal for live-cell imaging of lipid peroxidation. [1] Its fluorescence emission shifts from red to green upon oxidation, allowing for a quantitative measure of lipid peroxidation that is less susceptible to variations in probe concentration and excitation intensity.[2]

- Liperfluo: A highly specific probe for the detection of lipid hydroperoxides.[3][4] It exhibits a "turn-on" fluorescence response, emitting a bright green fluorescence upon reaction with lipid hydroperoxides, making it suitable for endpoint and kinetic assays.[3][4]
- Diphenylhexatriene (DPH): A classic lipophilic probe whose fluorescence intensity decreases upon oxidation.[5][6] It is particularly useful for in vitro assays with liposomes and low-density lipoproteins (LDLs).[5][6]

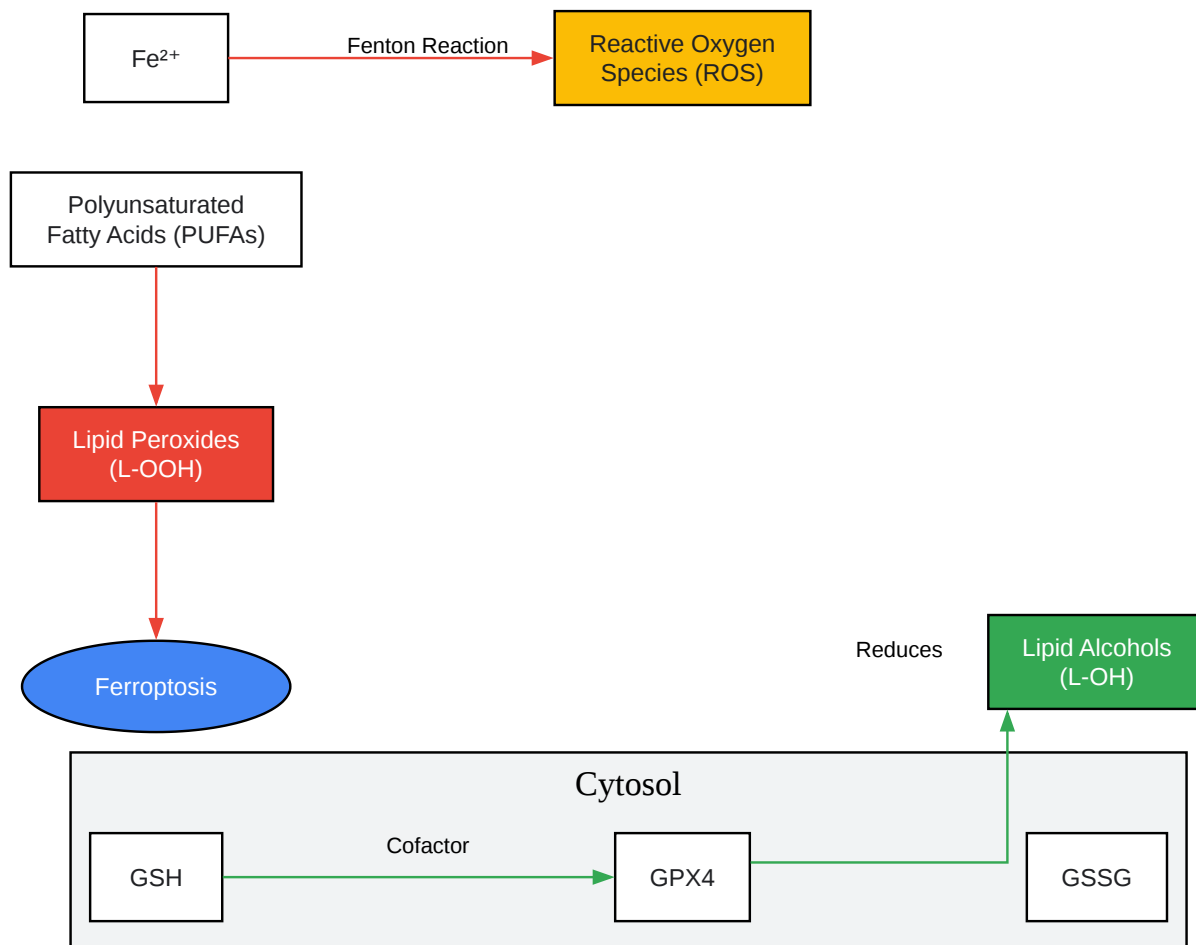
Quantitative Data of Fluorescent Probes

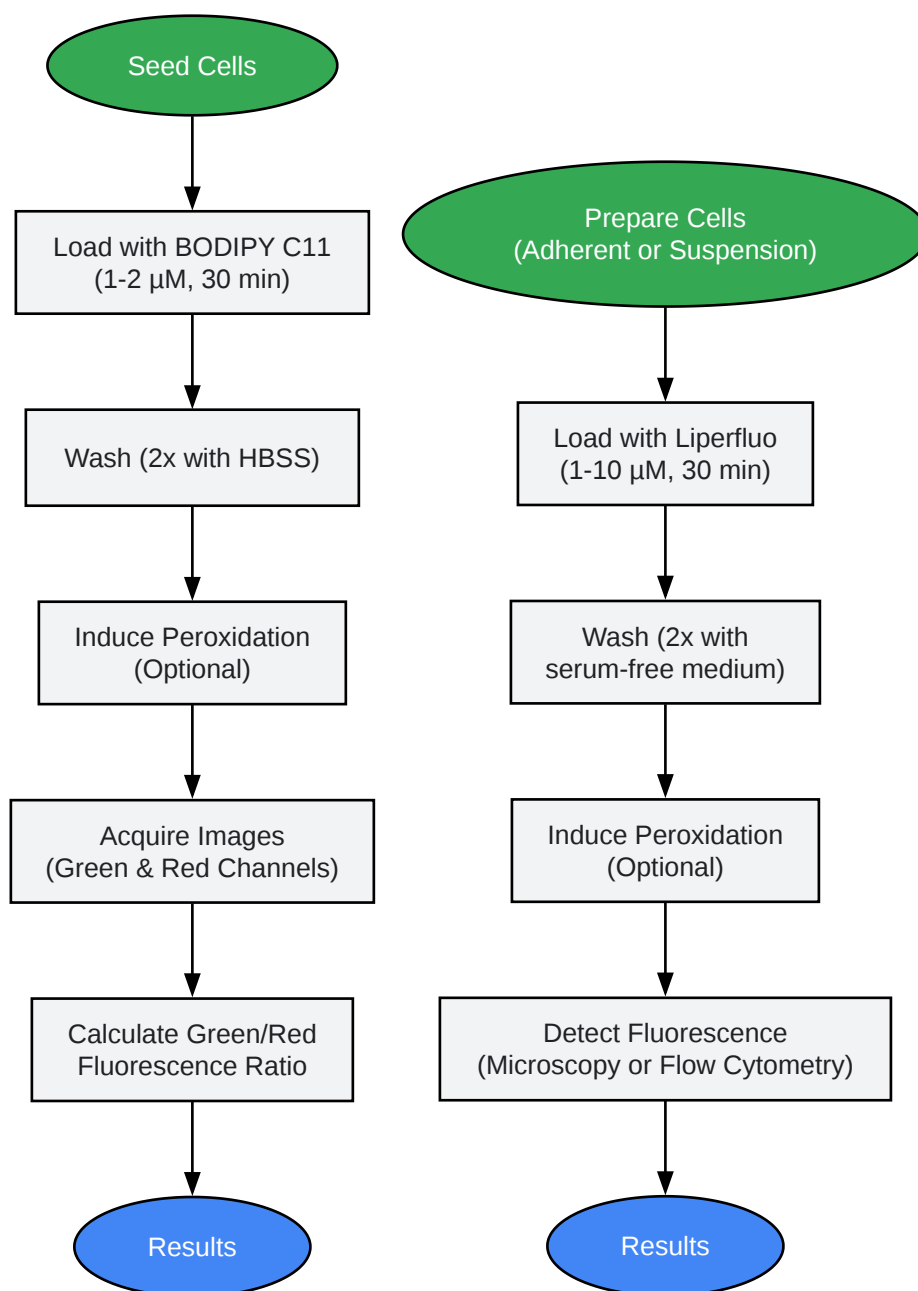
The following table summarizes the key photophysical properties of the discussed fluorescent probes.

Probe	Unoxidized Ex/Em (nm)	Oxidized Ex/Em (nm)	Recommended Concentration (Cells)	Key Features
BODIPY™ 581/591 C11	581 / 591[7]	488 / 510[7]	1 - 10 µM	Ratiometric detection, suitable for live-cell imaging and flow cytometry.[1]
Liperfluo	Non-fluorescent	524 / 535[3][4]	1 - 20 µM[4][8]	"Turn-on" fluorescence, specific for lipid hydroperoxides. [4]
Diphenylhexatriene (DPH)	~350 / ~430	(Fluorescence decrease)[5][6]	N/A for cells	High fluorescence quantum yield, suitable for model membrane systems.[5][6]

Signaling Pathway: Lipid Peroxidation in Ferroptosis

Lipid peroxidation is a central event in ferroptosis, a form of iron-dependent regulated cell death. The following diagram illustrates a simplified signaling pathway leading to ferroptosis, which can be monitored using fluorescent probes for oxidized lipids.





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